

# 3-Methyluric Acid-13C4,15N3: A Technical Guide for Metabolic Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methyluric Acid-13C4,15N3

Cat. No.: B12054686

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Methyluric Acid-13C4,15N3**, a stable isotope-labeled internal standard crucial for accurate quantification in metabolic studies. Its primary application lies in tracing and quantifying the metabolites of caffeine, a widely consumed psychoactive substance. Understanding caffeine metabolism is essential for assessing its physiological effects, inter-individual variability in response, and its potential associations with various health outcomes.

## Core Concepts: The Role of 3-Methyluric Acid in Caffeine Metabolism

Caffeine is extensively metabolized in the liver, primarily by the cytochrome P450 1A2 (CYP1A2) enzyme. The metabolic pathways involve a series of demethylation and oxidation reactions, leading to the formation of various methylxanthines and methyluric acids. 3-Methyluric acid is one of the key downstream metabolites. The intricate process of caffeine metabolism underscores the importance of precise analytical methods to study its pharmacokinetics and pharmacodynamics.

The use of isotopically labeled internal standards, such as **3-Methyluric Acid-13C4,15N3**, is the gold standard for quantitative analysis using mass spectrometry. This compound is chemically identical to the endogenous 3-methyluric acid but has a different mass due to the incorporation of four 13C and three 15N isotopes. This mass difference allows it to be

distinguished from the unlabeled analyte by the mass spectrometer, enabling correction for sample preparation losses and matrix effects, thereby ensuring high accuracy and precision of the measurement.

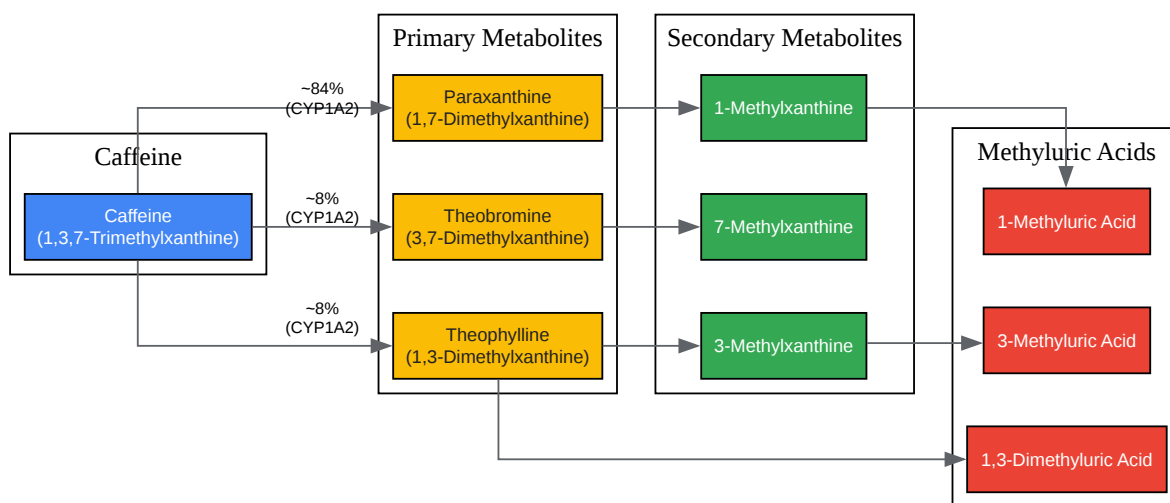
## Physicochemical Properties of 3-Methyluric Acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>

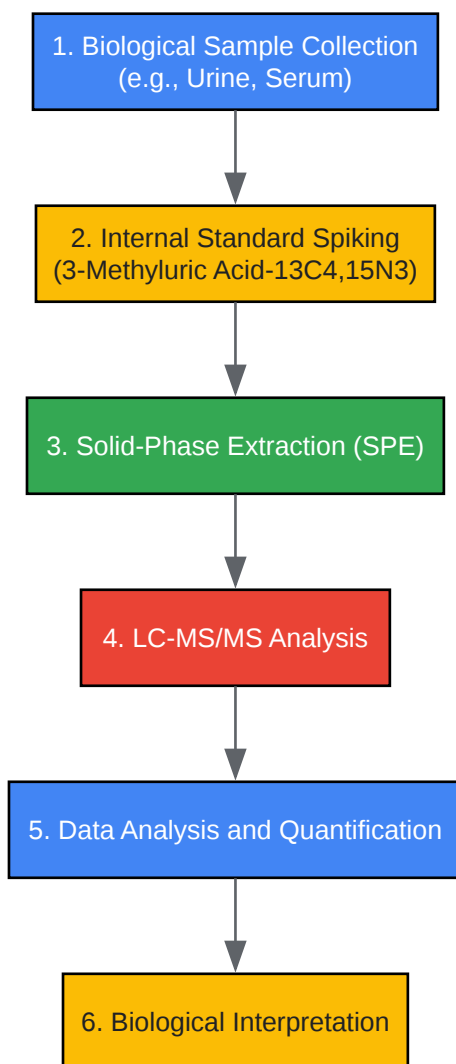
A clear understanding of the physicochemical properties of this stable isotope-labeled standard is fundamental for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
Synonym	3-Methyl-2,6,8-trihydroxypurine- <sup>13</sup> C <sub>4</sub> , <sup>15</sup> N <sub>3</sub> (2,4,5,6- <sup>13</sup> C <sub>4</sub> , 1,3,9- <sup>15</sup> N <sub>3</sub> )	[1][2]
CAS Number	1173019-10-7	[1][2][3]
Molecular Formula	<sup>13</sup> C <sub>4</sub> C <sub>2</sub> H <sub>6</sub> <sup>15</sup> N <sub>3</sub> NO <sub>3</sub>	[1][2][3]
Molecular Weight	189.09 g/mol	[1][2][3]
Isotopic Purity	≥98 atom % <sup>13</sup> C; ≥98 atom % <sup>15</sup> N	[1][3][4]
Chemical Purity	≥98% (CP)	[1][3][4]
Form	Powder	[1][3]
Melting Point	>300 °C	[1][3]
Storage Temperature	-20°C	[1][3]

## Caffeine Metabolism Pathway

The metabolism of caffeine is a complex process involving multiple enzymatic steps, primarily occurring in the liver. The major pathway involves the demethylation of caffeine to paraxanthine, theobromine, and theophylline, which are further metabolized to various methylxanthines and methyluric acids.





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## References

- 1. 3-メチル尿酸-2,4,5,6-13C4,1,3,9-15N3 ≥98 atom %, ≥98% (CP) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]

- 3. 3-Methyluric acid-2,4,5,6-<sup>13</sup>C<sub>4</sub>, 1,3,9-<sup>15</sup>N<sub>3</sub> = 98atom , = 98 CP 1173019-10-7 [sigmaaldrich.com]
- 4. store.researchscientific.co.uk [store.researchscientific.co.uk]
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Address: 3281 E Guasti Rd

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